

physical properties of butanal oxime (boiling point, melting point)

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Compound of Interest

Compound Name: Butanal oxime

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A Technical Guide to the Physical Properties of Butanal Oxime

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **butanal oxime**, with a specific focus on its boiling and melting points. This document is intended to serve as a valuable resource for laboratory and research applications, offering detailed data, experimental methodologies, and a conceptual framework for understanding the relationship between the molecule's structure and its physical characteristics.

Introduction to Butanal Oxime

Butanal oxime, also known as butyraldehyde oxime, is an organic compound belonging to the family of oximes. It is formed through the condensation reaction of n-butanal with hydroxylamine.^{[1][2]} Its chemical structure consists of a butyl group attached to a carbon-nitrogen double bond, with a hydroxyl group bonded to the nitrogen atom. This structure gives rise to specific intermolecular forces that dictate its physical properties. **Butanal oxime** is utilized in various industrial applications, including as an anti-skinning agent in paints and lacquers and in the synthesis of other organic compounds.^{[1][2]}

Physical Properties of Butanal Oxime

The physical properties of **butanal oxime** have been determined by various experimental methods. The following table summarizes the reported values for its boiling and melting points from multiple sources.

Physical Property	Value	Source(s)
Boiling Point	152-154 °C at 760 mmHg	[3]
154 °C	[2]	
306 °F (152.2 °C) at 760 mmHg	[1][4]	
157-158 °C	[5]	
Melting Point	-29.5 °C	[2][3][6]
-21.1 °F (-29.5 °C)	[1]	

Experimental Protocols for Determining Physical Properties

The determination of accurate boiling and melting points is crucial for the characterization and purity assessment of chemical compounds. The following are standard experimental protocols that can be employed for **butanal oxime**.

Melting Point Determination (Capillary Method)

The capillary method is a widely used technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Heating medium (e.g., mineral oil)
- Sample of **butanal oxime** (in solid form)

Procedure:

- Sample Preparation: A small amount of solid **butanal oxime** is finely powdered and packed into the bottom of a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in the heating bath of the melting point apparatus.
- Heating: The heating bath is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point of **butanal oxime**.
- Observation: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has turned into a clear liquid (the completion of melting) are recorded. This range is the melting point of the sample.
- Cooling and Repetition: The apparatus is allowed to cool, and the determination can be repeated with a fresh sample to ensure accuracy.

Boiling Point Determination (Distillation Method)

The distillation method is a standard procedure for determining the boiling point of a liquid.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Heating mantle or water bath

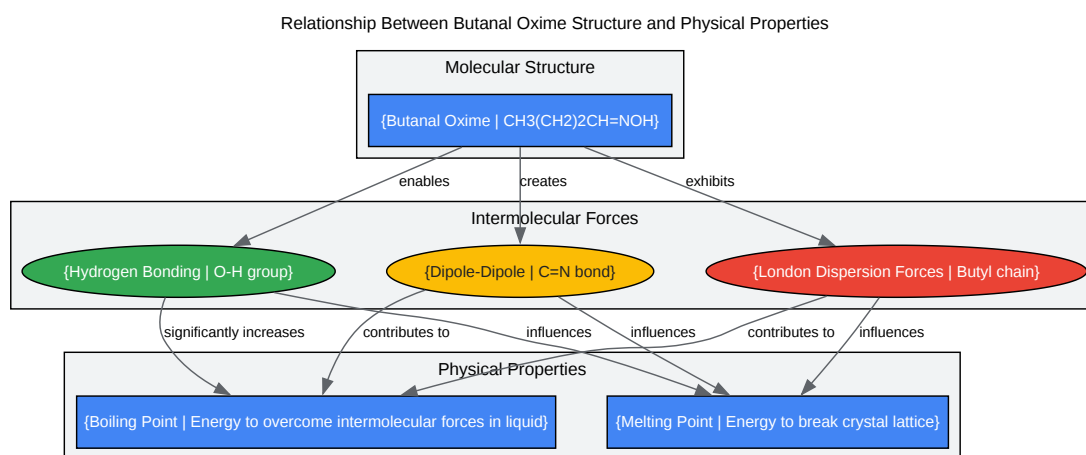
- Boiling chips
- Sample of **butanal oxime**

Procedure:

- Apparatus Assembly: A distillation apparatus is assembled with the **butanal oxime** sample and a few boiling chips in the distillation flask. The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser.
- Heating: The distillation flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- Temperature Reading: The temperature is recorded when it becomes constant. This stable temperature, at which the liquid and vapor are in equilibrium, is the boiling point of the substance at the given atmospheric pressure.
- Pressure Correction: Since the boiling point is dependent on pressure, the recorded atmospheric pressure should be noted. If the pressure is not at standard sea level (760 mmHg), a nomograph or the Clausius-Clapeyron equation can be used to correct the boiling point to the normal boiling point.

Structure-Property Relationship

The physical properties of **butanal oxime** are a direct consequence of its molecular structure and the resulting intermolecular forces. The following diagram illustrates this relationship.



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Caption: Molecular structure and its influence on physical properties.

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